

# Ecotoxicological Profile of Triasulfuron: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Triasulfuron*

Cat. No.: *B1222591*

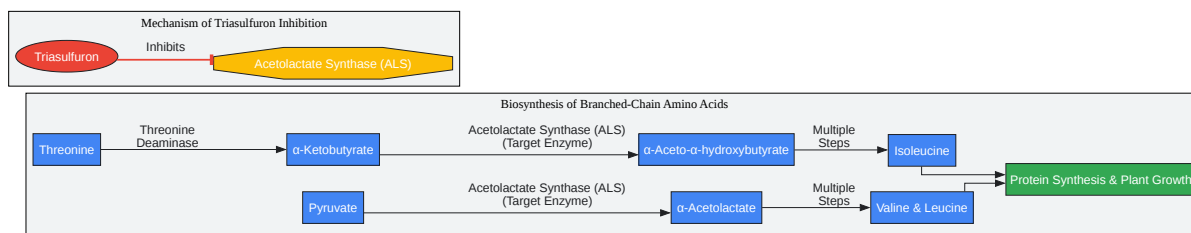
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## Abstract

This technical guide provides a comprehensive overview of the ecotoxicological effects of the sulfonylurea herbicide **Triasulfuron** on non-target aquatic organisms. **Triasulfuron** is a selective, systemic herbicide used for controlling broadleaf weeds in cereal crops.<sup>[1][2]</sup> Its primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, a key component in the biosynthesis of branched-chain amino acids in plants.<sup>[1][2][3]</sup> While this specificity makes it less toxic to fauna, its presence in aquatic ecosystems via runoff and spray drift poses a significant risk, particularly to primary producers such as algae and aquatic plants. This document synthesizes key toxicity data, outlines common experimental protocols, and visualizes the underlying biochemical and ecological pathways to serve as a critical resource for researchers and environmental risk assessors.

## Core Mechanism of Action

**Triasulfuron**, like other sulfonylurea herbicides, targets and inhibits the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS). This enzyme is vital for the synthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants and microorganisms. The inhibition of ALS leads to a rapid cessation of cell division and growth in susceptible plants. Animals do not possess the ALS enzyme, which is the primary reason for the herbicide's low direct toxicity to aquatic fauna like fish and invertebrates.



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Caption: Mechanism of **Triasulfuron** action via inhibition of the ALS enzyme.

## Data Presentation: Summary of Ecotoxicological Effects

The toxicity of **Triasulfuron** varies significantly across different trophic levels in aquatic ecosystems. The following tables summarize the quantitative data from various studies.

### Table 1: Toxicity to Aquatic Invertebrates

Species	Endpoint	Duration	Value (mg/L)	Toxicity Level	Reference
Daphnia magna (Water Flea)	EC <sub>50</sub> (Immobilization)	48 hours	49 ± 1	Low	
Daphnia magna (Water Flea)	NOEC	21 days	10	Moderate	
Americamysiss bahia (Mysid Shrimp)	LC <sub>50</sub> (Mortality)	96 hours	17.2	Moderate	
Vibrio fischeri (Marine Bacteria)	EC <sub>50</sub> (Luminescence)	30 min	> 100	Low	

**Table 2: Toxicity to Fish**

Species	Endpoint	Duration	Value (mg/L)	Toxicity Level	Reference
Oncorhynchus mykiss (Rainbow Trout)	LC <sub>50</sub> (Mortality)	96 hours	> 100	Low	
Oncorhynchus mykiss (Rainbow Trout)	NOEC	21 days	36.6	Low	
Sparus aurata (Gilthead Seabream)	LC <sub>50</sub> (Mortality)	72 hours	1.41*	Moderate	

\*Note: Data for *S. aurata* is for a commercial formulation containing 59.4% terbutryn and 0.6% triasulfuron.

**Table 3: Toxicity to Algae and Aquatic Plants**

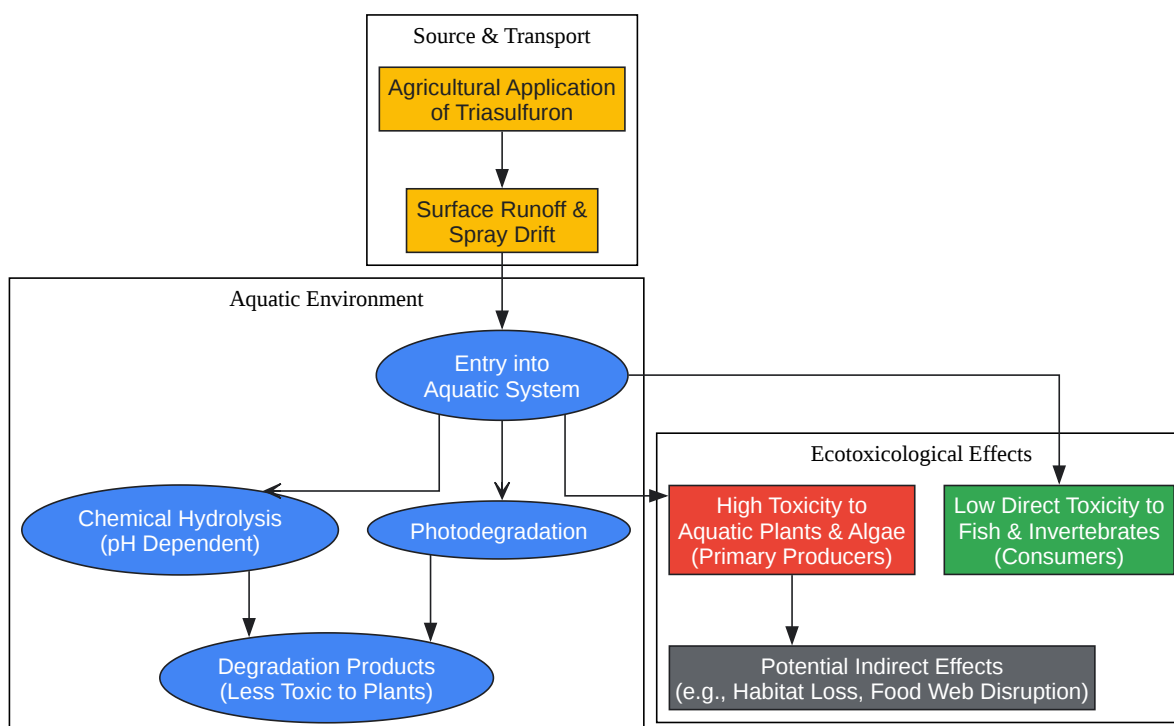
Species	Endpoint	Duration	Value (µg/L)	Toxicity Level	Reference
Lemna minor (Duckweed)	EC <sub>50</sub> (Growth Inhibition)	96 hours	0.46	Extremely High	
Lemna gibba (Duckweed)	EC <sub>50</sub> (Growth Inhibition)	-	0.19	Extremely High	
Pseudokirchneriella subcapitata (Green Algae)	EC <sub>50</sub> (Growth Inhibition)	72 hours	1.1 - 11	Very High	
Chlorella vulgaris (Green Algae)	EC <sub>50</sub> (Growth Inhibition)	-	< 11	Very High	

## Environmental Fate and Behavior

The persistence and degradation of **Triasulfuron** in aquatic environments are heavily influenced by pH.

- **Hydrolysis:** The primary degradation pathway in water is chemical hydrolysis, which involves the cleavage of the sulfonylurea bridge. This process is significantly faster under acidic conditions (e.g., pH 4) compared to neutral or alkaline conditions.
- **Biodegradation:** In aqueous solutions, microorganisms appear to play a minimal role in the degradation of **Triasulfuron**. However, in soil environments, biotransformation by microorganisms is a major route of transformation.

- Persistence: Field data indicate that **Triasulfuron** can be persistent in the water of aquatic systems.



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Caption: Logical flow of **Triasulfuron** from application to environmental effects.

## Experimental Protocols

Standardized methodologies are crucial for assessing the ecotoxicity of herbicides. The protocols cited in the literature largely follow OECD (Organisation for Economic Co-operation and Development) guidelines.

## Algal Growth Inhibition Test (OECD 201)

- Test Organism: *Pseudokirchneriella subcapitata* or *Chlorella vulgaris*.
- Methodology: Cultures of the test algae in their exponential growth phase are exposed to a range of **Triasulfuron** concentrations in a nutrient-rich liquid medium. The cultures are incubated under continuous, uniform illumination and constant temperature for 72 hours.
- Endpoint Measurement: Algal growth is measured at 24-hour intervals by determining cell density using a cell counter or a proxy like chlorophyll fluorescence.
- Data Analysis: The growth rate inhibition is calculated for each concentration relative to a control. The EC<sub>50</sub> (Effective Concentration for 50% inhibition) is then determined using a regression analysis.

## Daphnia magna Acute Immobilisation Test (OECD 202)

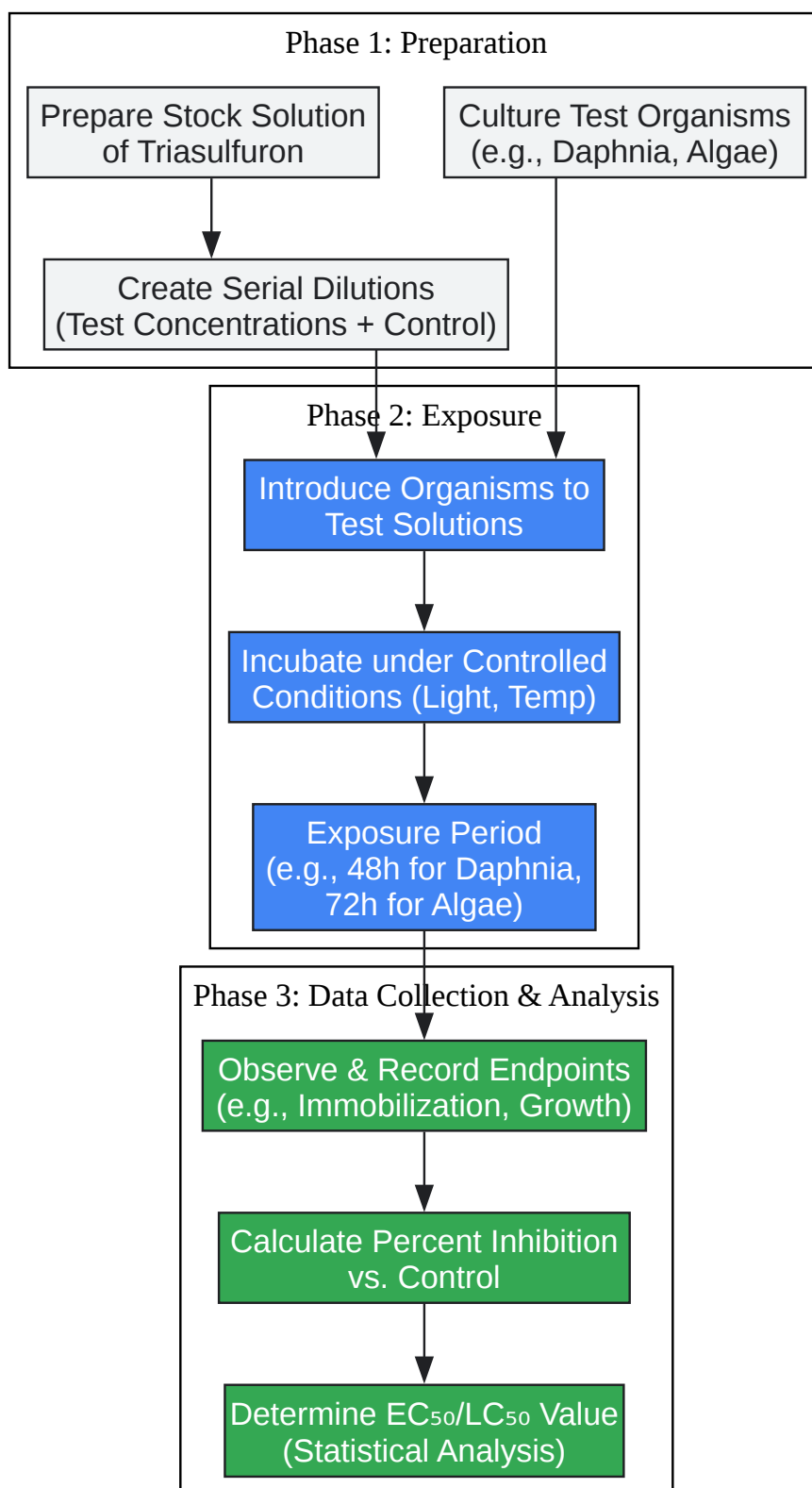
- Test Organism: *Daphnia magna* (neonates, <24 hours old).
- Methodology: The daphnids are exposed to a series of **Triasulfuron** concentrations in test vessels for 48 hours without feeding.
- Endpoint Measurement: The number of immobilized daphnids (those that are unable to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.
- Data Analysis: The EC<sub>50</sub> is the concentration of **Triasulfuron** that immobilizes 50% of the *Daphnia magna* population after 48 hours.

## Lemna sp. Growth Inhibition Test (OECD 221)

- Test Organism: *Lemna minor* or *Lemna gibba*.
- Methodology: Colonies of *Lemna*, typically with 2-3 fronds, are introduced into test solutions containing various concentrations of **Triasulfuron**. The test is conducted under controlled

light and temperature conditions for 7 days.

- **Endpoint Measurement:** The primary variable is the total number of fronds. Other variables such as frond area or dry weight can also be measured.
- **Data Analysis:** The average growth rate is determined for each concentration and compared to the control to calculate the percentage of inhibition. The EC<sub>50</sub> is derived from these data.



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Caption: Generalized workflow for an aquatic ecotoxicology bioassay.



## Conclusion

The ecotoxicological data for **Triasulfuron** reveal a distinct pattern of risk. While its direct acute and chronic toxicity to aquatic fauna like fish and crustaceans is low, it is extremely toxic to non-target aquatic plants and algae. The growth of organisms like *Lemna minor* and *Pseudokirchneriella subcapitata* can be inhibited at concentrations in the low microgram-per-liter range. Given that **Triasulfuron** can persist in aquatic systems, its potential to disrupt the base of the aquatic food web is a significant concern. Risk assessments must, therefore, prioritize the protection of primary producers and consider the indirect effects on the entire ecosystem, such as the loss of habitat and food sources for invertebrates and fish.

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## References

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